Biophysical Characterization & Application of [13C, 15N2]-Floxuridine: A Technical Guide

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Compound of Interest

Compound Name: *Floxuridine-13C,15N2*

Cat. No.: *B13844265*

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Executive Summary

This technical guide details the biophysical properties and experimental utility of [13C, 15N2]-Floxuridine (FdUrd). While standard Floxuridine is a potent antimetabolite used in hepatic oncology, the stable-isotope labeled variant is a precision tool for structural biology. By incorporating NMR-active nuclei (

,

) alongside the naturally abundant

, this isotopologue creates a "spin-rich" pharmacophore. This allows researchers to utilize triple-resonance NMR to map the thermodynamics of Thymidylate Synthase (TS) inhibition with atomic resolution, distinct from the background signal of the host proteome.

Molecular Architecture & Isotopic Physics[1]

Structural Composition

Floxuridine is 5-fluoro-2'-deoxyuridine. The [13C, 15N2] labeling pattern typically targets the pyrimidine ring, derived from isotopically enriched precursors (e.g.,

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-urea) during synthesis.

Property	Standard FdUrd	[13C, 15N2]-FdUrd
Formula		
Molar Mass	246.19 g/mol	~249.17 g/mol (+3 Da)
Spin Active Nuclei		
pKa (N3-H)	7.6 – 8.0	~7.6 – 8.0 (Negligible IE)
LogP	-0.66 (Hydrophilic)	-0.66

The "Spin-Rich" Warhead

The power of this reagent lies in the magnetic coupling between the fluorine and the labeled ring atoms.

- (Spin 1/2): High sensitivity (83% of

).[1][2]
- (Spin 1/2): Large chemical shift dispersion; sensitive to hybridization changes (sp2

  sp3) upon enzyme binding.[1]
- (Spin 1/2): Reports on hydrogen bonding status at the N3 position.

Key Coupling Constants (Scalar):

- : ~240–320 Hz (Dominant splitting mechanism).[1]
- /

  : 10–20 Hz (Provides long-range connectivity data).
- : 10–15 Hz (Defines the ring backbone topology).

Metabolic Activation & Mechanism of Action

To understand the biophysical application, one must map the drug's activation pathway. FdUrd is a prodrug that must be phosphorylated to FdUMP to inhibit Thymidylate Synthase (TS).

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Pathway Visualization

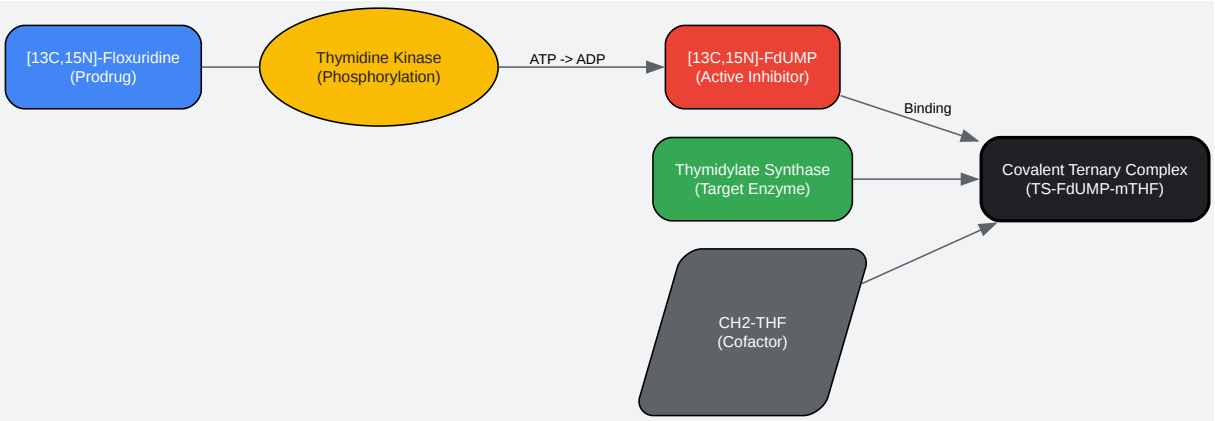

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Figure 1: The metabolic activation of Floxuridine.[1] The isotopic labels are retained through phosphorylation, allowing NMR observation of the final inhibitory complex.

Biophysical Applications: The NMR "Shift"

The primary application of [13C, 15N2]-FdUrd is detecting the formation of the Ternary Complex.

Tracking Hybridization State (The Michael Addition)

When FdUMP binds to TS, the enzyme's active site cysteine (e.g., Cys198) attacks position 6 (C6) of the pyrimidine ring.

- Free State (sp2): The C6 carbon is part of a double bond. Chemical shift

  is typically ~140-160 ppm.

- Bound State (sp3): The C6 carbon forms a covalent bond with the enzyme, converting to sp3 hybridization. The chemical shift moves dramatically upfield to ~80-100 ppm.

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19F-Edited Filtered NMR

Using the

and

labels allows for isotope-filtered experiments. In a sample containing the 60 kDa TS dimer and the drug:

- Standard

  NMR is crowded with protein signals.[1]

- Triple-resonance experiments (e.g.,

  HSQC or

  HMQC) filter out 99% of the protein signal, leaving only the drug's spectral signature. This provides a "clean" view of the drug's environment within the binding pocket.

Experimental Protocols

Solubility & Sample Preparation

Floxuridine is freely soluble in water, but for NMR studies involving protein complexes, buffer conditions are critical to prevent aggregation and ensure enzymatic activity.

Standard Stock Solution Protocol:

- Weighing: Accurately weigh 5–10 mg of [13C, 15N2]-FdUrd.
- Solvent: Dissolve in 100%

  (for proton-detected experiments) or 90%

  /10%

  (if observing exchangeable amide protons).
- Concentration: Aim for a stock concentration of 50–100 mM.

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- Storage: Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles to prevent hydrolysis of the glycosidic bond.

Enzymatic Assay Buffer (NMR):

- Buffer: 50 mM Potassium Phosphate, pH 7.4 (Phosphate mimics the phosphate group of DNA/nucleotides).
- Salt: 100 mM KCl (Ionic strength).
- Reducing Agent: 5 mM DTT or TCEP (Essential to keep the TS active site Cysteine reduced).
- Cofactor: MgCl2 (10 mM) is often required for kinase activity if performing in situ phosphorylation.[1]

NMR Acquisition Workflow

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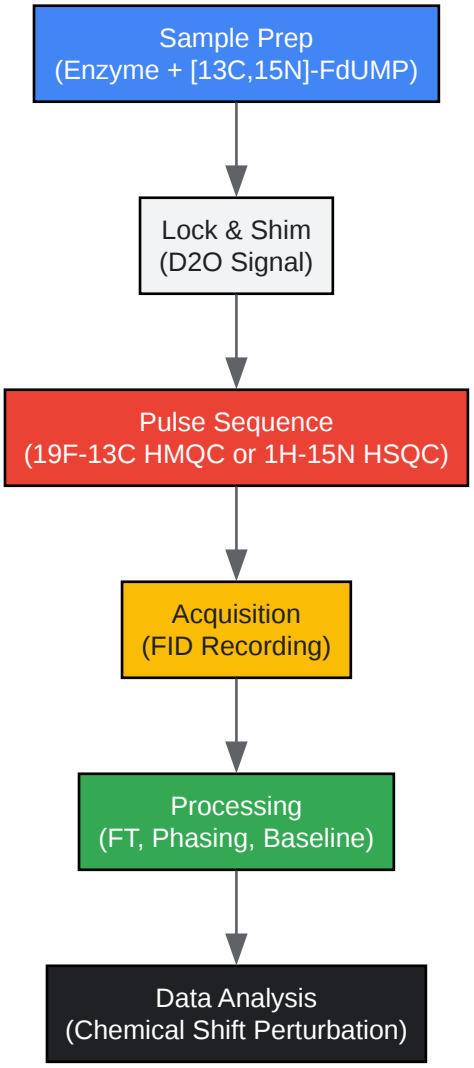

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Figure 2: Workflow for acquiring heteronuclear NMR data on labeled complexes.

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